

A Comprehensive Technical Guide to (4-Methoxy-3,5-dimethylpyridin-2-yl)methanol

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Compound of Interest

Compound Name: (4,5-Dimethylpyridin-2-yl)methanol

Cat. No.: B038764

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of (4-Methoxy-3,5-dimethylpyridin-2-yl)methanol, a key pyridine derivative. It is primarily utilized as a crucial intermediate in the synthesis of proton pump inhibitors (PPIs), such as omeprazole and esomeprazole[1]. This document consolidates essential technical data, commercial supplier information, and detailed experimental protocols to support research and development activities.

Chemical Identity and Commercial Availability

(4-Methoxy-3,5-dimethylpyridin-2-yl)methanol is a white to light brown crystalline powder[2]. It is identified by the CAS Number 86604-78-6[3][4][5][6]. Its hydrochloride salt form is also commercially available under CAS Number 96300-88-8[1][7][8].

Table 1: Commercial Suppliers

A variety of chemical suppliers offer (4-Methoxy-3,5-dimethylpyridin-2-yl)methanol, often with different purity levels and in various quantities.

Supplier	Product Name/Number	Purity	Available Quantities
Sigma-Aldrich	4-Methoxy-3,5-dimethyl-2-pyridinemethanol	98%	Custom
TCI Chemicals	4-Methoxy-3,5-dimethyl-2-pyridinemethanol / M1327	>98.0% (GC)	5g, 25g[4][9]
Ark Pharm	3,5-Dimethyl-4-methoxy-2-pyridinemethanol	98%	5g, 10g, 100g[4]
LGC Standards (TRC)	(4-Methoxy-3,5-dimethylpyridin-2-yl)methanol / TRC-M329370	Not Specified	50mg, 100mg, 500mg[10]
Matrix Scientific	3,5-Dimethyl-4-methoxy-2-pyridinemethanol	95+%	1g, 25g[4]
Pharmaffiliates	(4-Methoxy-3,5-dimethylpyridin-2-yl)methanol Hydrochloride	High Purity	Custom[1]
Santa Cruz Biotechnology	(4-Methoxy-3,5-dimethylpyridin-2-yl)methanol Hydrochloride	Research Grade	Custom[8]
Simson Pharma	4-Methoxy-3,5-dimethyl-2-pyridinemethanol / OT933000	High Quality	Custom[6]

Physicochemical and Spectroscopic Data

The structural and physical properties of this compound are well-documented. The following table summarizes key quantitative data sourced from various suppliers and chemical databases.

Table 2: Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₃ NO ₂	[3] [4] [5] [6] [11]
Molecular Weight	167.21 g/mol	[3] [5] [6]
Appearance	White to Off-White/Light Brown Solid/Crystal	[2] [3] [9]
Melting Point	56.5-60.5 °C	[2] [4] [5]
Boiling Point	289.1 °C at 760 mmHg	[4]
Density	1.092 g/cm ³	[3] [4]
Flash Point	128.7 °C	[4]
pKa	13.27 ± 0.10 (Predicted)	[2] [4]
Solubility	Slightly soluble in Chloroform	[2] [3] [4]
Storage Temperature	Room Temperature, under inert atmosphere	[2] [4]
SMILES	<chem>CC1=CN=C(C(=C1OC)C)CO</chem>	[5] [10] [11]
InChI Key	PSEPRWKZZJWRCB-UHFFFAOYSA-N	[2] [5]

Experimental Protocols

This section details methodologies for the synthesis and analysis of (4-Methoxy-3,5-dimethylpyridin-2-yl)methanol.

Synthesis from 2-Chloromethyl-4-methoxy-3,5-dimethylpyridine Hydrochloride

This protocol describes a common laboratory-scale synthesis.

Workflow Diagram: Synthesis

Caption: Workflow for the synthesis of the title compound.

Methodology:

- In a suitable reaction vessel, charge 80 g of 2-chloromethyl-4-methoxy-3,5-dimethylpyridine hydrochloride, 300 ml of methanol, and 150 ml of water[2].
- Add 5.4 g of potassium iodide and 40.4 g of sodium hydroxide to the mixture[2].
- Stir the mixture and heat to reflux. Maintain the reaction for 4 hours[2].
- After the reaction is complete, remove the methanol using a rotary evaporator[2].
- To the resulting residue, add 300 ml of water[2].
- Perform a liquid-liquid extraction using dichloromethane (150 ml x 3)[2].
- Combine the organic phases and evaporate the solvent to isolate the product. Further purification, if necessary, can be performed by distillation or recrystallization.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

This compound can be analyzed using a reverse-phase HPLC method.

Workflow Diagram: HPLC Analysis

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